CZC-54252 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*CZC-54252 hydrochloride*
Cat. No.:	*B2540058*

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An In-depth Review of a Potent LRRK2 Inhibitor for Neurodegenerative Disease Research

This technical guide provides a comprehensive overview of **CZC-54252 hydrochloride**, a potent and selective inhibitor of Leucine-Rich Repeat Kinase 2 (LRRK2). This document is intended for researchers, scientists, and drug development professionals investigating potential therapeutic interventions for neurodegenerative diseases, particularly Parkinson's disease.

Introduction

Mutations in the LRRK2 gene are a significant genetic cause of both familial and sporadic Parkinson's disease. The kinase activity of the LRRK2 protein is implicated in the pathophysiology of the disease, making it a key target for therapeutic development. **CZC-54252 hydrochloride** has emerged as a valuable tool compound for studying the physiological and pathological roles of LRRK2.

Physicochemical Properties and Identification

There is a discrepancy in the publicly available information regarding the CAS Registry Number for **CZC-54252 hydrochloride**. Researchers should be aware of the following two commonly cited numbers:

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- 1784253-05-9[1]
- 1191911-27-9

It is recommended to verify the CAS number with the specific supplier.

Table 1: Physicochemical Data for **CZC-54252 Hydrochloride**

Property	Value
Molecular Formula	$C_{22}H_{25}ClN_6O_4S \cdot HCl$
Molecular Weight	541.45 g/mol
Appearance	Off-white to yellow solid
Purity	≥98% (typically determined by HPLC or TLC)
Solubility	Soluble in DMSO (up to 100 mM)[1]
Storage	Store at -20°C for long-term stability. Stock solutions in DMSO can be stored at -20°C for up to one month or -80°C for up to six months. Avoid repeated freeze-thaw cycles.[2]

Biological Activity and Mechanism of Action

CZC-54252 is a highly potent and selective ATP-competitive inhibitor of LRRK2 kinase activity. It demonstrates nanomolar potency against both wild-type LRRK2 and the common pathogenic G2019S mutant, which exhibits increased kinase activity.

Table 2: In Vitro Inhibitory Activity of CZC-54252

Target	IC_{50} (nM)
Wild-type LRRK2	1.28
G2019S mutant LRRK2	1.85

Data compiled from multiple sources[3].

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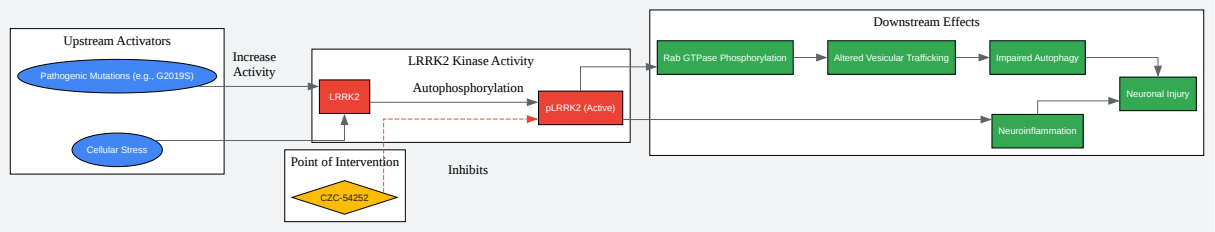
The primary mechanism of action of CZC-54252 is the inhibition of LRRK2's kinase function, which is believed to play a crucial role in neuronal injury and death in Parkinson's disease.

LRRK2 Signaling Pathway

LRRK2 is a complex, multi-domain protein involved in various cellular processes. Its kinase activity has been shown to modulate pathways related to vesicular trafficking, autophagy, and inflammation. The diagram below illustrates a simplified LRRK2 signaling pathway and the point of intervention for CZC-54252.



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Caption: LRRK2 Signaling and CZC-54252 Inhibition.

Experimental Protocols

In Vitro LRRK2 Kinase Inhibition Assay

This protocol outlines a general procedure for assessing the inhibitory activity of CZC-54252 against LRRK2 in a biochemical assay.

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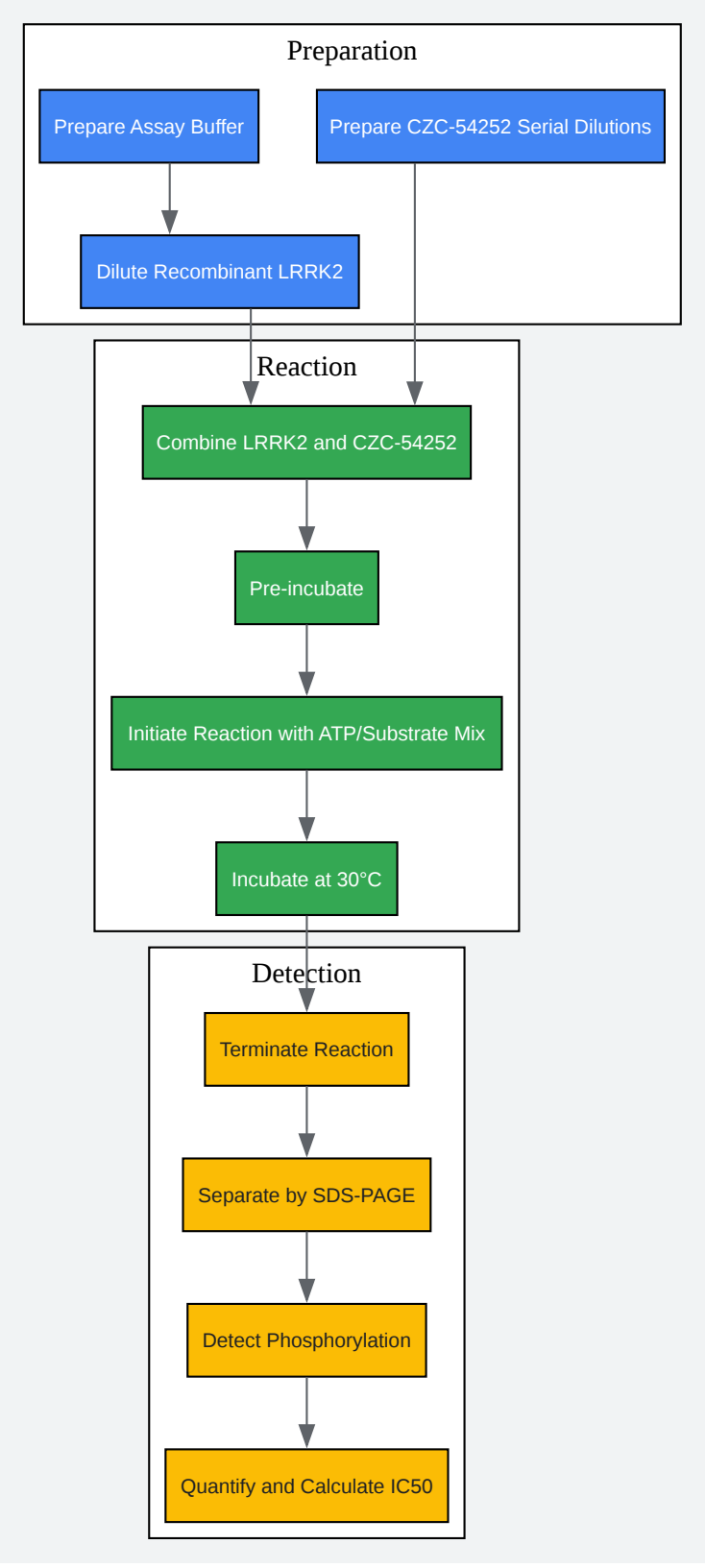

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Caption: In Vitro LRRK2 Kinase Assay Workflow.

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Methodology:

- Assay Components:
  - Recombinant human LRRK2 (wild-type or G2019S mutant)
  - LRRKtide (a model peptide substrate) or a protein substrate like Rab10
  - ATP (radiolabeled [γ-^{32}P]ATP or for non-radioactive methods)
  - Kinase reaction buffer (e.g., 25 mM Tris-HCl pH 7.5, 10 mM $MgCl_2$, 1 mM EGTA, 2 mM DTT, 0.01% Brij-35)
  - **CZC-54252 hydrochloride** dissolved in DMSO
- Procedure:
  - Serially dilute CZC-54252 in assay buffer.
  - In a microplate, add the LRRK2 enzyme to each well.
  - Add the diluted CZC-54252 or DMSO (vehicle control) to the wells and pre-incubate for 10-20 minutes at room temperature.
  - Initiate the kinase reaction by adding a mixture of the substrate and ATP.
  - Incubate the plate at 30°C for a defined period (e.g., 30-60 minutes).
  - Terminate the reaction by adding a stop solution (e.g., EDTA or phosphoric acid).
  - Detect the amount of phosphorylated substrate using an appropriate method (e.g., autoradiography for radiolabeled ATP, or luminescence/fluorescence-based assays).
  - Calculate the percentage of inhibition for each concentration of CZC-54252 and determine the IC_{50} value by fitting the data to a dose-response curve.

Cellular Neuroprotection Assay in Primary Human Neurons

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This protocol describes a general method to evaluate the neuroprotective effects of CZC-54252 in a cell-based model of LRRK2-induced neuronal injury.

Methodology:

- Cell Culture and Transfection:
  - Culture primary human cortical neurons according to standard protocols.
  - Transfect the neurons with a plasmid expressing the pathogenic G2019S mutant of LRRK2. A fluorescent protein reporter (e.g., GFP) can be co-transfected to identify transfected cells.
- Treatment:
  - Following transfection, treat the neuronal cultures with varying concentrations of CZC-54252 or DMSO as a vehicle control.
- Induction of Neuronal Injury:
  - The expression of G2019S LRRK2 itself can induce neuronal injury over time. Alternatively, a neurotoxic stressor can be applied to exacerbate the phenotype.
- Assessment of Neuroprotection:
  - After a defined incubation period (e.g., 48-72 hours), fix the cells.
  - Perform immunocytochemistry to visualize neuronal morphology (e.g., using antibodies against β-III tubulin or MAP2).
  - Acquire images using fluorescence microscopy.
  - Quantify neuronal health by measuring parameters such as neurite length, branching, and cell survival in the transfected (GFP-positive) population.
  - Determine the EC_{50} value of CZC-54252 for its neuroprotective effect.

Table 3: Cellular Activity of CZC-54252

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Assay	EC_{50} (nM)
Attenuation of G2019S LRRK2-induced neuronal injury in human neurons	~1

Data from MedChemExpress and Tocris Bioscience.

Pharmacokinetics and In Vivo Studies

While CZC-54252 is a potent tool for in vitro and cell-based assays, its utility in vivo is limited by poor brain penetration. Studies have indicated that it does not efficiently cross the blood-brain barrier. Therefore, for in vivo investigations requiring central nervous system target engagement, more recently developed brain-penetrant LRRK2 inhibitors may be more suitable.

Conclusion

CZC-54252 hydrochloride is a highly valuable research tool for the investigation of LRRK2 biology and its role in neurodegenerative diseases. Its nanomolar potency and selectivity for both wild-type and G2019S LRRK2 make it an excellent compound for in vitro kinase assays and for studying the cellular consequences of LRRK2 inhibition. While its limited brain penetrance restricts its direct therapeutic potential for central nervous system disorders, it remains an indispensable compound for target validation and for elucidating the intricate signaling pathways governed by LRRK2. Researchers should remain mindful of the conflicting CAS number information and confirm the identity of their compound with the supplier.

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References

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